

# N,N-Dimethyl-L-Valine: A Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N,N-Dimethyl-L-Valine*

Cat. No.: *B156689*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling protocols for **N,N-Dimethyl-L-Valine**. The information herein is intended to equip laboratory personnel with the necessary knowledge to handle this compound responsibly, minimizing risks and ensuring a safe research environment. This guide synthesizes available safety data, outlines detailed experimental protocols for toxicological assessment, and provides clear visual aids for understanding safety workflows.

## Compound Identification and Properties

**N,N-Dimethyl-L-Valine** is a synthetic intermediate utilized in pharmaceutical synthesis. A clear understanding of its physical and chemical properties is fundamental to its safe handling.

Property	Value	Citation(s)
Chemical Name	(2S)-2-(dimethylamino)-3-methylbutanoic acid	[1]
Synonyms	L-N,N-dimethylvaline	[2]
CAS Number	2812-32-0	[2][3][4]
Molecular Formula	C7H15NO2	[1][2][3]
Molecular Weight	145.20 g/mol	[1][2]
Appearance	Crystalline solid	[3]
Purity	≥98%	[5][6]
Solubility	Soluble in ethanol (~10 mg/ml), DMSO (~5 mg/ml), DMF (~10 mg/ml), and PBS (pH 7.2, ~10 mg/ml).	[3]
Storage Temperature	-20°C	[3]
Stability	Stable for at least 4 years when stored at -20°C. Aqueous solutions are not recommended for storage for more than one day.	[3]

## Hazard Identification and Classification

**N,N-Dimethyl-L-Valine** is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement	Citation(s)
Acute toxicity, oral	4	H302: Harmful if swallowed	[2]
Skin corrosion/irritation	2	H315: Causes skin irritation	[1][2][4]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation	[1][2][4]
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation	[1][2][4]

Signal Word: Warning[2][7]

Primary Hazards: Irritant[1]

## Toxicological Data Summary

While specific quantitative toxicological data for **N,N-Dimethyl-L-Valine** is not readily available in the public domain, data from structurally similar compounds can provide an estimate of its toxicological profile. It is crucial to handle **N,N-Dimethyl-L-Valine** as a compound with potential for significant toxicity until more specific data becomes available.

Compound	Test Type	Species	Route	LD50 Value	Citation(s)
N,N-Dimethylglycine	Acute Oral	Rat	Oral	7,400 mg/kg	[3]

## Experimental Protocols for Safety Assessment

To ensure a thorough understanding of the potential hazards of **N,N-Dimethyl-L-Valine**, standardized experimental protocols for toxicological assessment are essential. The following sections detail the methodologies for key toxicological endpoints based on OECD guidelines.

## Acute Oral Toxicity (OECD 425)

Objective: To determine the median lethal dose (LD50) of a substance when administered orally.

Methodology:

- **Test Animals:** Healthy, young adult rodents (preferably female rats) are used. Animals are fasted prior to dosing.
- **Dosing:** The test substance is administered as a single dose via gavage.
- **Procedure:** A sequential dosing approach is used. A single animal is dosed at a level just below the estimated LD50. If the animal survives, the next animal is dosed at a higher level. If it dies, the next is dosed at a lower level. The interval between dosing is typically 48 hours.
- **Observation:** Animals are observed for the first 4 hours post-dosing and then daily for a total of 14 days for signs of toxicity. Body weight is recorded weekly.
- **Endpoint:** The LD50 is calculated using the maximum likelihood method. A full necropsy is performed on all animals.

## Dermal Irritation/Corrosion (OECD 404)

Objective: To assess the potential of a substance to cause skin irritation or corrosion.

Methodology:

- **Test Animal:** The albino rabbit is the preferred species.
- **Application:** A single dose of 0.5 g of the solid substance is applied to a small area of skin (approximately 6 cm<sup>2</sup>) under a patch. An untreated skin area serves as a control.
- **Exposure:** The exposure period is 4 hours, after which the residual test substance is removed.
- **Observation:** The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal, and observations continue for up to 14 days.

- Scoring: Dermal reactions are scored based on a standardized grading system.

## Eye Irritation/Corrosion (OECD 405)

Objective: To determine the potential of a substance to cause eye irritation or corrosion.

Methodology:

- Test Animal: The albino rabbit is the recommended species.
- Application: A single dose of the test substance is applied into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.
- Procedure: A sequential testing approach is recommended, starting with a single animal.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application for signs of corneal opacity, iritis, conjunctivitis, and chemosis.
- Scoring: Ocular lesions are scored using a standardized system to evaluate the severity and reversibility of the effects.

## Safe Handling and Personal Protective Equipment (PPE)

Given the hazardous nature of **N,N-Dimethyl-L-Valine**, stringent safety precautions must be followed.

Engineering Controls:

- Handle in a well-ventilated place, preferably in a chemical fume hood.[8]
- Ensure emergency exits and a risk-elimination area are established.[8]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[8]

- Skin Protection: Wear fire/flammable resistant and impervious clothing. Handle with chemical-impermeable gloves that have been inspected prior to use.[8]
- Respiratory Protection: In case of dust formation or inadequate ventilation, use a suitable respirator.[9]

#### Hygiene Measures:

- Wash hands thoroughly after handling.[3][4]
- Do not ingest, inhale, or allow contact with eyes, skin, or clothing.[3]
- Keep away from foodstuffs, beverages, and feed.[4]

## Storage and Disposal

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[8][10]
- Recommended storage temperature is -20°C.[3]

#### Disposal:

- Adhered or collected material should be promptly disposed of in accordance with appropriate local, state, and federal regulations.[8]
- Do not allow the chemical to enter drains.[8]

## Emergency Procedures

#### First Aid Measures:

- Eye Contact: Immediately flush eyes with large amounts of water, separating eyelids with fingers. Promptly call a physician.[2]
- Skin Contact: Wash with plenty of soap and water.[2]
- Inhalation: Move the person to fresh air.

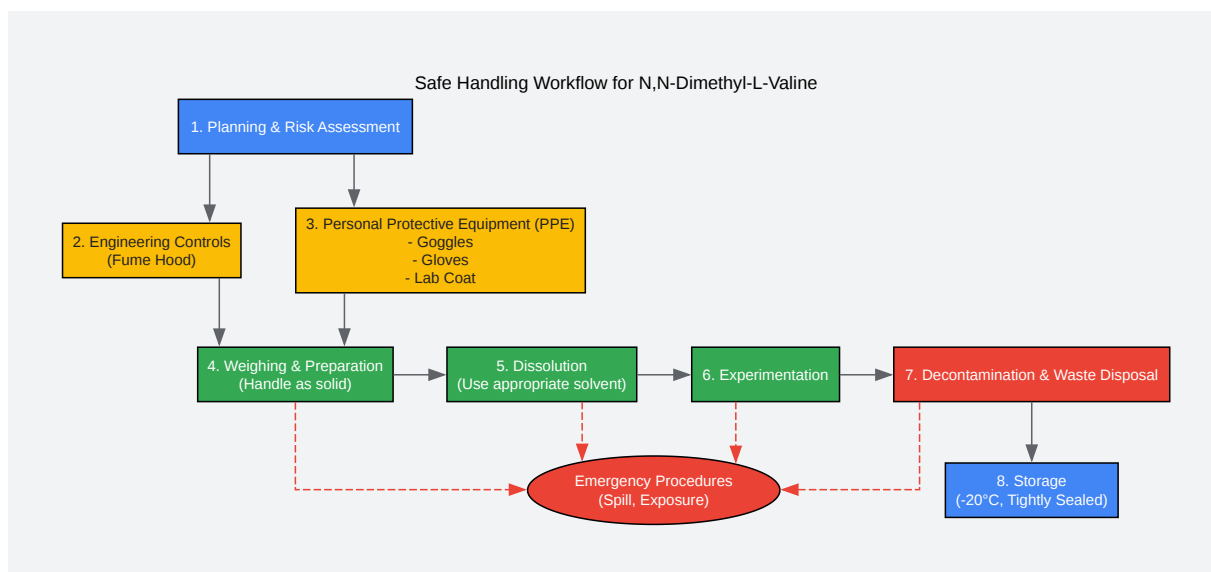
- Ingestion: If swallowed, seek immediate medical attention.

#### Spill and Leak Procedures:

- Avoid dust formation and breathing vapors, mist, or gas.[\[8\]](#)
- Use personal protective equipment, including chemical-impermeable gloves.[\[8\]](#)
- Ensure adequate ventilation.[\[8\]](#)
- Remove all sources of ignition.[\[8\]](#)
- Evacuate personnel to safe areas and keep people away from and upwind of the spill.[\[8\]](#)
- Prevent further leakage or spillage if safe to do so.[\[8\]](#)

## Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **N,N-Dimethyl-L-Valine** in a research setting.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of **N,N-Dimethyl-L-Valine**.

Disclaimer: This document is intended as a guide and does not replace a formal risk assessment. All laboratory personnel should be trained in safe chemical handling procedures and have access to the complete Safety Data Sheet (SDS) for **N,N-Dimethyl-L-Valine** before use.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).



## References

- 1. Dimethylglycine - Wikipedia [en.wikipedia.org]
- 2. N,N-Dimethylglycine Sodium Salt Exerts Marked Anti-Inflammatory Effects in Various Dermatitis Models and Activates Human Epidermal Keratinocytes by Increasing Proliferation, Migration, and Growth Factor Release - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. info.vetriscience.com [info.vetriscience.com]
- 4. peptide.com [peptide.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. ethyl valinate, 13893-45-3 [thegoodscentcompany.com]
- 7. N,N-Dimethylaniline | C<sub>8</sub>H<sub>11</sub>N | CID 949 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. N,N-Dimethylglycine Sodium Salt Exerts Marked Anti-Inflammatory Effects in Various Dermatitis Models and Activates Human Epidermal Keratinocytes by Increasing Proliferation, Migration, and Growth Factor Release - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [N,N-Dimethyl-L-Valine: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156689#n-n-dimethyl-l-valine-safety-and-handling]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)